Technical Guide: Spectroscopic Data of Phenyl(piperidin-2-yl)methanol

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Compound of Interest

Compound Name:	*Phenyl(piperidin-2-yl)methanol*
CAS No.:	*23702-98-9*
Cat. No.:	*B1595721*

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Executive Summary

Phenyl(piperidin-2-yl)methanol (CAS: 23702-98-9) acts as a chiral scaffold in medicinal chemistry. Its characterization is defined by the relative stereochemistry between the piperidine C2 center and the benzylic C

center.

- Molecular Formula:
- Molecular Weight: 191.27 g/mol
- Key Isomers: Erythro (kinetic product) and Threo (thermodynamic product).

This guide provides the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles required to validate the identity and purity of this compound, with a focus on differentiating diastereomers.

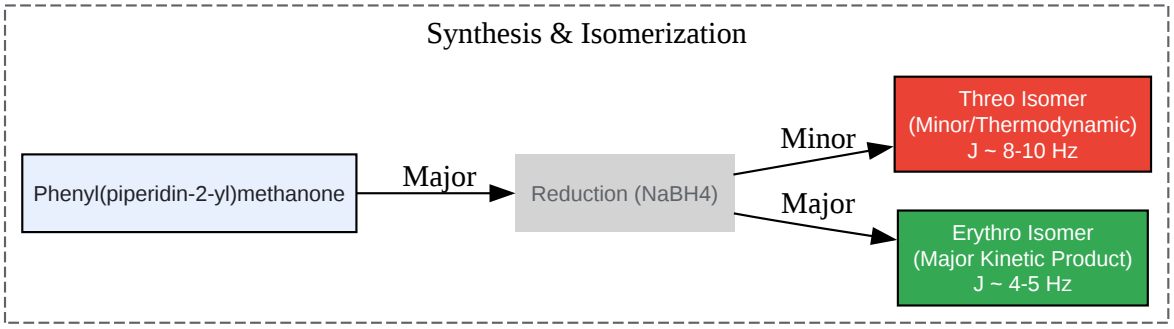
Structural Analysis & Stereochemistry

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The molecule possesses two chiral centers, creating two diastereomeric pairs. The spectroscopic distinction relies heavily on the coupling constant (

) between the piperidine ring proton (H2) and the benzylic proton (H

).



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Figure 1: Stereochemical outcome of the ketone reduction.[1] The Erythro isomer is typically favored by kinetic control.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5][6]

H NMR Data (Erythro Isomer)

The definitive signal for the erythro isomer is the doublet for the benzylic proton (

) at 4.5 ppm with a coupling constant of 5.1 Hz. This intermediate coupling value indicates a gauche relationship between

and

, often stabilized by an intramolecular hydrogen bond between the hydroxyl and amine groups.

Solvent:

| Frequency: 400 MHz (Typical)[2]

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Proton Assignment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Notes
Ar-H (Phenyl)	7.10 – 7.40	Multiplet	5H	-	Overlapping aromatic signals
H- (Benzylic)	4.50	Doublet	1H	5.1	Diagnostic Peak (Erythro)
H-2 (Piperidine)	2.80 – 3.00	Multiplet	1H	-	Adjacent to Nitrogen
H-6 (Piperidine)	2.50 – 2.70	Multiplet	1H	-	Axial/Equatorial averaging
H-6' (Piperidine)	2.90 – 3.10	Multiplet	1H	-	Deshielded by N lone pair
Piperidine Ring ( )	1.00 – 1.80	Multiplet	6H	-	C3, C4, C5 protons

> *Critical Distinction: The Threo isomer typically displays a larger coupling constant (*
>
> Hz) for the H
>
> proton, consistent with an anti-periplanar arrangement of the H
>
> and H2 protons.

C NMR Data (Characteristic Resonances)

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The carbon spectrum confirms the presence of the piperidine ring and the mono-substituted benzene.

Solvent:

[3][2][4]

Carbon Environment	Chemical Shift (, ppm)	Assignment
Aromatic C (Ipso)	140.0 – 142.0	Quaternary Phenyl C
Aromatic C (Ortho/Meta/Para)	126.0 – 129.0	Phenyl CH
Benzylic C-OH	72.0 – 75.0	Chiral Center ( )
Piperidine C-2	60.0 – 62.0	Chiral Center (Ring)
Piperidine C-6	46.0 – 48.0	adjacent to N
Piperidine C-3,4,5	24.0 – 30.0	Aliphatic Ring Carbons

Mass Spectrometry (MS)

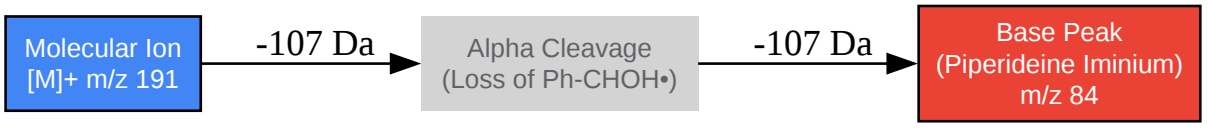
The fragmentation pattern of **phenyl(piperidin-2-yl)methanol** is dominated by

-cleavage adjacent to the nitrogen atom.[5] This is a self-validating feature for 2-substituted piperidines.

Fragmentation Pathway

The molecular ion (

) is often weak. The base peak is formed by the loss of the hydroxybenzyl radical, leaving a resonance-stabilized iminium ion.



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Figure 2: Primary fragmentation pathway under Electron Ionization (EI).

Key Ion Table (EI, 70 eV)

m/z	Intensity	Fragment Assignment	Mechanism
191	Low (<5%)		Molecular Ion
173	Medium		Dehydration (common in alcohols)
107	Medium		Hydroxybenzyl cation (Charge retention on Ph fragment)
84	100% (Base)		Iminium Ion (Tetrahydropyridinium)
77	Medium		Phenyl cation

Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of the functional groups (Secondary Amine, Alcohol, Aromatic Ring).

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Wavenumber ( )	Intensity	Vibrational Mode	Functional Group
3200 – 3400	Broad, Medium	and	H-bonded Alcohol / Sec. Amine
3020 – 3080	Weak		Aromatic C-H
2850 – 2950	Strong		Piperidine Ring C-H
1600, 1495	Medium		Aromatic Ring Breathing
1050 – 1100	Strong		Secondary Alcohol C-O stretch
700, 750	Strong		Mono-substituted Benzene

Experimental Protocol: Synthesis & Isolation (Erythro)

Context: This protocol yields the erythro isomer as the major product, consistent with the spectroscopic data provided.

- Reduction: Dissolve phenyl(piperidin-2-yl)methanone (1.0 eq) in Methanol at 0°C.
- Reagent Addition: Slowly add Sodium Borohydride ( ) (1.5 eq) over 30 minutes.
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours.
- Quench: Add water/brine to quench excess hydride.
- Extraction: Extract with Dichloromethane (DCM) ( ). Dry organics over

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.

- Purification: The crude residue is typically an 80:20 mixture of Erythro:Threo.
  - Purification Step: Recrystallize the hydrochloride salt from Ethanol/Ether to isolate the Erythro isomer (>95% purity).
- Validation: Check

  NMR for the doublet at 4.5 ppm (J=5.1 Hz).

References

- Preparation of Erythro Phenyl-piperidine-2-yl-methanol: Source: Concise Preparation of a Stable Cyclic Sulfamidate Intermediate... (DataPDF/ACS) (Referenced via search context 1.3)
- Mass Spectrometry of Piperidine Derivatives: Source: BenchChem Application Notes - Fragmentation of Novel Piperidine Derivatives
- NMR Chemical Shifts of Trace Impurities: Source: Organometallics / J. Org. Chem (Gottlieb et al.)
- General IR Spectroscopy of Amino Alcohols: Source: Chemistry LibreTexts - Spectroscopy of Alcohols

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Sources

- 1. researchgate.net [researchgate.net]
- 2. rsc.org [rsc.org]
- 3. scs.illinois.edu [scs.illinois.edu]

- 4. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 5. pdf.benchchem.com [pdf.benchchem.com]
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